

Application Notes and Protocols: In Vitro Stimulation of Splenocytes with OVA-T4 Peptide

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Compound of Interest

Compound Name: OVA-T4 Peptide

Cat. No.: B10861764

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Introduction

Ovalbumin (OVA) and its derived peptides are invaluable tools in immunological research, serving as model antigens to study T cell activation, differentiation, and effector functions. The **OVA-T4 peptide** (SIITFEKL) is a variant of the immunodominant SIINFEKL (N4) peptide recognized by OT-I CD8⁺ T cells. The T4 peptide exhibits a lower affinity for the T cell receptor (TCR), making it a critical reagent for investigating the impact of antigen affinity on T cell signaling and responses.^{[1][2]} These studies are fundamental for understanding immune responses to pathogens and tumors, as well as for the development of vaccines and immunotherapies.

This document provides detailed protocols for the in vitro stimulation of murine splenocytes with the **OVA-T4 peptide**. It covers splenocyte isolation, cell culture, peptide stimulation, and subsequent analysis of T cell activation and function through proliferation assays, cytokine analysis, and flow cytometry. Additionally, it includes a summary of expected quantitative data and a visualization of the underlying signaling pathways.

Data Presentation

The following tables summarize representative quantitative data that can be expected from the described experimental protocols. These values are illustrative and can vary based on experimental conditions, mouse strain, and reagent sources.

Table 1: T Cell Proliferation in Response to OVA Peptides

Peptide Stimulant	Concentration (µg/mL)	Proliferation Index (CFSE)	% Divided Cells
Unstimulated Control	0	1.0	< 1%
OVA-N4 (SIINFEKL)	1	4.5 ± 0.5	85 ± 5%
OVA-T4 (SIITFEKL)	1	2.2 ± 0.3	40 ± 8%
PMA/Ionomycin	0.05 / 0.5	5.0 ± 0.4	> 95%

Table 2: Cytokine Production by Splenocytes Stimulated with OVA Peptides

Peptide Stimulant	Concentration (µg/mL)	IFN-γ (pg/mL)	TNF-α (pg/mL)	IL-2 (pg/mL)
Unstimulated Control	0	< 50	< 20	< 20
OVA-N4 (SIINFEKL)	1	2500 ± 300	800 ± 150	1200 ± 200
OVA-T4 (SIITFEKL)	1	900 ± 200	300 ± 100	500 ± 120
PMA/Ionomycin	0.05 / 0.5	> 5000	> 2000	> 3000

Table 3: Expression of Activation Markers on CD8+ T Cells

Peptide Stimulant	Concentration (µg/mL)	% CD69+ of CD8+ T cells	% CD25+ of CD8+ T cells
Unstimulated Control	0	< 2%	< 1%
OVA-N4 (SIINFEKL)	1	75 ± 10%	60 ± 8%
OVA-T4 (SIITFEKL)	1	35 ± 7%	25 ± 5%
PMA/Ionomycin	0.05 / 0.5	> 90%	> 85%

Experimental Protocols

Isolation of Murine Splenocytes

This protocol describes the preparation of a single-cell suspension of splenocytes from a mouse spleen.

Materials:

- 70% Ethanol
- Sterile Phosphate-Buffered Saline (PBS)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin, and 50 µM 2-mercaptoethanol (complete RPMI).
- 70 µm cell strainer
- Sterile petri dish
- Syringe plunger

Procedure:

- Euthanize the mouse using a CO2 chamber followed by cervical dislocation.
- Spray the mouse abdomen with 70% ethanol to sterilize the area.

- Make a small incision in the skin and peel it back to expose the abdominal wall. Make a second incision in the abdominal wall to expose the peritoneal cavity.
- Carefully remove the spleen and place it in a petri dish containing 5 mL of sterile PBS.
- Place a 70 μ m cell strainer over a 50 mL conical tube.
- Transfer the spleen to the cell strainer.
- Gently mash the spleen through the strainer using the plunger of a 3 mL syringe, while rinsing the strainer with complete RPMI.
- Centrifuge the cell suspension at 300 x g for 10 minutes.
- Discard the supernatant and resuspend the cell pellet in 5 mL of ACK lysis buffer (if red blood cell lysis is required) for 5 minutes at room temperature.
- Add 10 mL of complete RPMI to stop the lysis and centrifuge again.
- Resuspend the cell pellet in complete RPMI and perform a cell count using a hemocytometer or an automated cell counter.
- Adjust the cell concentration to 5×10^6 cells/mL in complete RPMI.[\[3\]](#)

In Vitro Stimulation with OVA-T4 Peptide

This protocol details the stimulation of isolated splenocytes with the **OVA-T4 peptide**.

Materials:

- Isolated splenocytes (5×10^6 cells/mL)
- **OVA-T4 peptide** (SIITFEKL) stock solution (1 mg/mL in sterile water or DMSO)
- Complete RPMI medium
- 48-well or 96-well cell culture plates[\[3\]](#)[\[4\]](#)

Procedure:

- Seed the splenocytes at a density of 5×10^6 cells/mL in a 48-well plate (1 mL per well) or 96-well plate (200 μ L per well).
- Dilute the **OVA-T4 peptide** stock solution to the desired final concentration (e.g., 1-10 μ g/mL) in complete RPMI.
- Add the diluted peptide to the splenocyte cultures. Include appropriate controls:
 - Unstimulated Control: Cells with medium only.
 - Positive Control (High Affinity): Cells stimulated with OVA-N4 peptide (SIINFEKL) at the same concentration.
 - Positive Control (Antigen-Independent): Cells stimulated with PMA (50 ng/mL) and Ionomycin (500 ng/mL).
- Incubate the plates at 37°C in a humidified incubator with 5% CO₂. The incubation time will vary depending on the downstream assay:
 - Activation marker analysis: 24-48 hours.
 - Cytokine analysis (supernatant): 48-72 hours.
 - Proliferation assays (CFSE): 4-5 days.
 - Intracellular cytokine staining: 6-12 hours, with a protein transport inhibitor (e.g., Brefeldin A) added for the last 4-6 hours.

Analysis of T Cell Responses

Materials:

- Carboxyfluorescein succinimidyl ester (CFSE)
- PBS
- Complete RPMI
- Flow cytometer

Procedure:

- Before stimulation, resuspend splenocytes at 1×10^7 cells/mL in PBS.
- Add CFSE to a final concentration of 5 μ M and incubate for 10 minutes at 37°C.
- Quench the staining by adding 5 volumes of ice-cold complete RPMI.
- Wash the cells twice with complete RPMI.
- Proceed with the In Vitro Stimulation protocol (Section 2.2).
- After 4-5 days of culture, harvest the cells and stain with fluorescently labeled antibodies against T cell surface markers (e.g., CD3, CD8).
- Analyze the CFSE dilution in the CD8+ T cell population by flow cytometry.

Materials:

- ELISA kit for the cytokine of interest (e.g., IFN- γ , TNF- α , IL-2)
- Cell culture supernatants

Procedure:

- After the desired stimulation period (e.g., 48-72 hours), centrifuge the culture plates at 300 x g for 10 minutes.
- Carefully collect the supernatants and store them at -80°C until use.
- Perform the ELISA according to the manufacturer's instructions to quantify the concentration of cytokines.

Materials:

- Fluorescently labeled antibodies against surface markers (e.g., CD3, CD4, CD8, CD69, CD25)
- Fixation/Permeabilization buffer

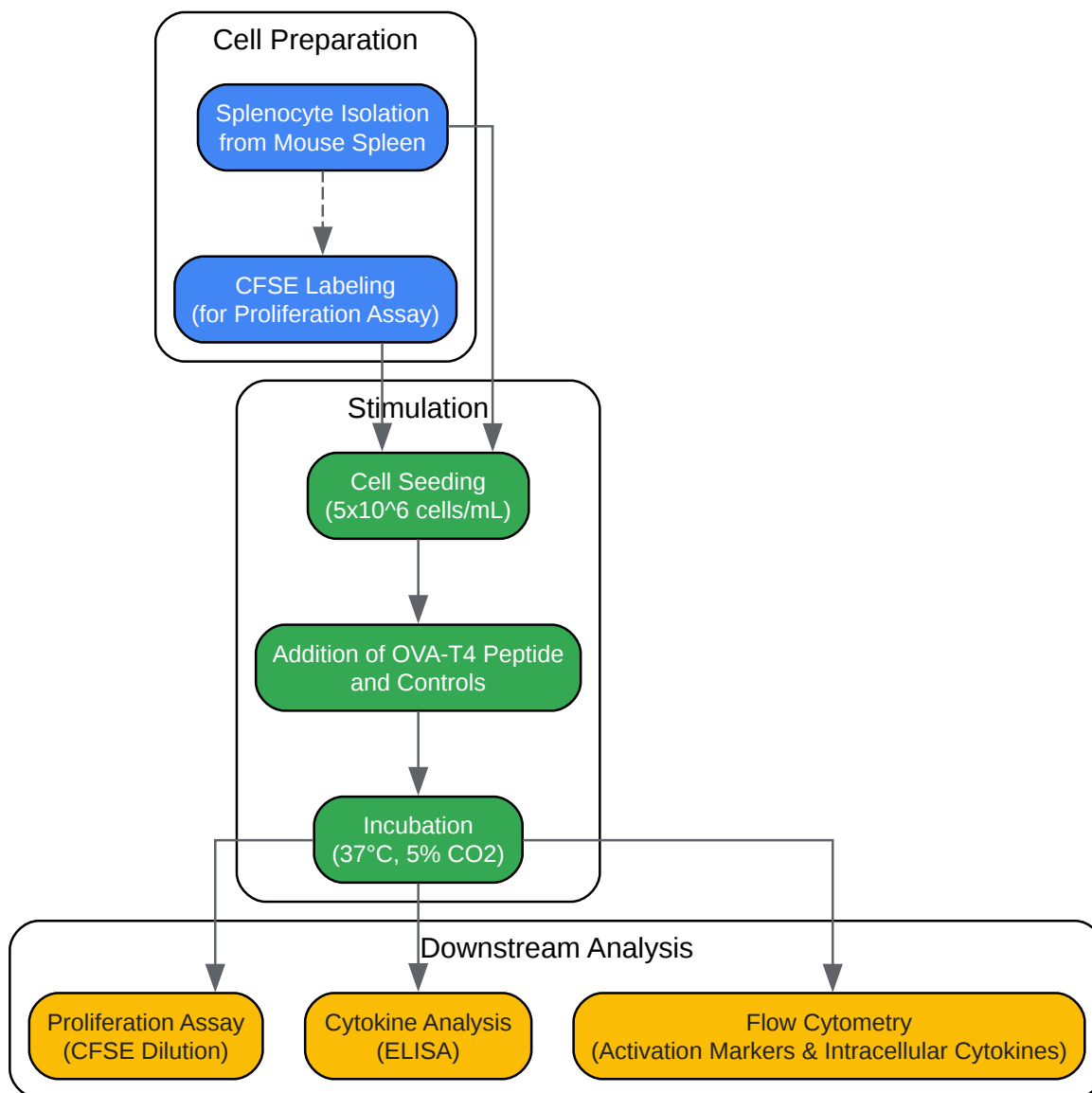
- Fluorescently labeled antibodies against intracellular cytokines (e.g., IFN- γ , TNF- α)
- Protein transport inhibitor (e.g., Brefeldin A)
- Flow cytometer

Procedure:

- For intracellular cytokine staining, add a protein transport inhibitor to the cultures 4-6 hours before harvesting.
- Harvest the cells and wash them with PBS containing 2% FBS.
- Stain for surface markers by incubating the cells with the antibody cocktail for 30 minutes on ice.
- Wash the cells to remove unbound antibodies.
- If performing intracellular staining, fix and permeabilize the cells using a commercially available kit according to the manufacturer's protocol.
- Stain for intracellular cytokines by incubating the cells with the respective antibodies for 30 minutes at room temperature.
- Wash the cells and resuspend them in FACS buffer.
- Acquire the data on a flow cytometer and analyze using appropriate software.

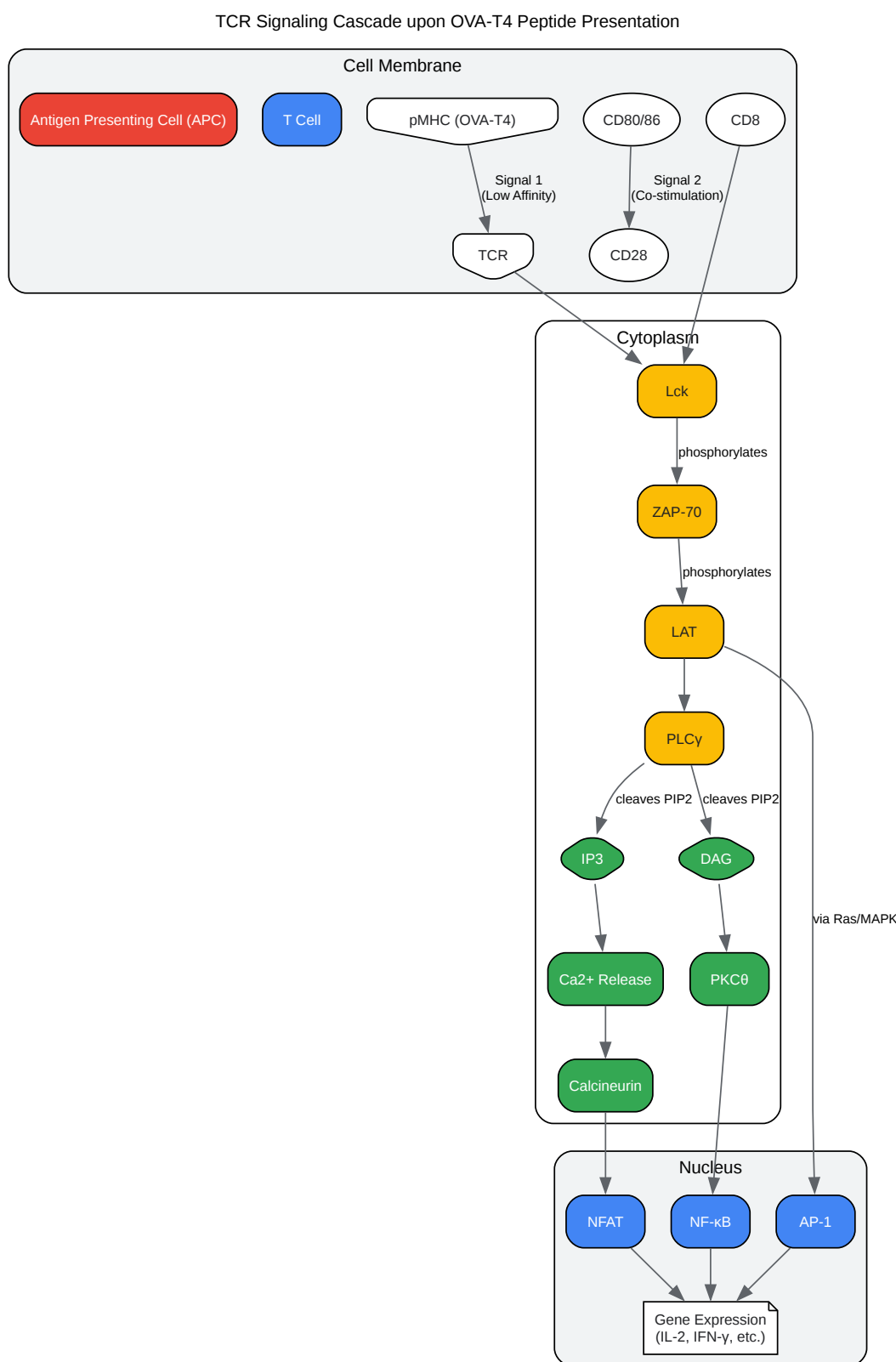
Visualizations

Experimental Workflow for In Vitro Splenocyte Stimulation



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Caption: Experimental workflow for splenocyte stimulation.



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Caption: TCR signaling upon low-affinity peptide binding.

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